

Spectroscopic Analysis of Halon 1211: A Technical Guide for Molecular Structure Determination

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Compound of Interest

Compound Name: *Bromochlorodifluoromethane*

Cat. No.: *B1201744*

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

Halon 1211, chemically known as **bromochlorodifluoromethane** (CBrClF₂), is a synthetic halogenated alkane. While its use has been largely phased out due to its ozone-depleting properties, its unique molecular structure and spectroscopic characteristics remain of interest for research and analytical purposes. This technical guide provides a comprehensive overview of the spectroscopic data of Halon 1211, detailing the experimental protocols for its analysis and presenting the data in a clear, structured format to aid in molecular structure elucidation.

Molecular Structure and Properties

Halon 1211 possesses a tetrahedral geometry with a central carbon atom bonded to two fluorine atoms, one chlorine atom, and one bromine atom. This asymmetric substitution results in a chiral molecule.

Table 1: Physical and Chemical Properties of Halon 1211

Property	Value
Chemical Formula	<chem>CBrClF2</chem>
Molecular Weight	165.36 g/mol
CAS Number	353-59-3
Appearance	Colorless gas
Boiling Point	-4 °C (269.15 K)
Melting Point	-160.5 °C (112.65 K)

Spectroscopic Data and Analysis

Spectroscopic techniques are pivotal in determining the molecular structure of compounds like Halon 1211. The following sections detail the data obtained from mass spectrometry, infrared spectroscopy, Raman spectroscopy, and nuclear magnetic resonance spectroscopy.

Mass Spectrometry

Mass spectrometry (MS) provides information about the mass-to-charge ratio (m/z) of the molecule and its fragments, aiding in the determination of its elemental composition and structure. The electron ionization (EI) mass spectrum of Halon 1211 is characterized by the molecular ion peak and several fragment ions resulting from the cleavage of halogen atoms.

Table 2: Mass Spectrometry Data for Halon 1211 (Electron Ionization)

m/z	Ion Formula	Relative Abundance (%)
85	$[\text{CClF}_2]^+$	100.0
87	$[\text{CClF}_2]^+$ (^{37}Cl isotope)	32.5
129	$[\text{CBrF}_2]^+$ (^{79}Br isotope)	45.5
131	$[\text{CBrF}_2]^+$ (^{81}Br isotope)	44.2
164	$[\text{CBrClF}_2]^+$ (Molecular Ion, ^{79}Br , ^{35}Cl)	4.5
166	$[\text{CBrClF}_2]^+$ (Molecular Ion, ^{81}Br , ^{35}Cl or ^{79}Br , ^{37}Cl)	5.9
168	$[\text{CBrClF}_2]^+$ (Molecular Ion, ^{81}Br , ^{37}Cl)	1.5

Data sourced from the NIST WebBook.[\[1\]](#)[\[2\]](#)

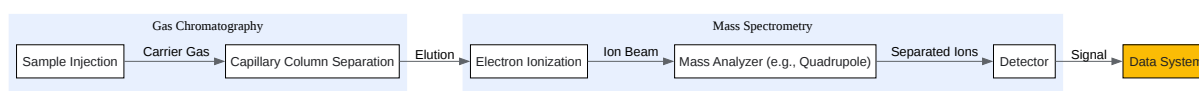
Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

A common method for analyzing volatile compounds like Halon 1211 is Gas Chromatography-Mass Spectrometry (GC-MS).

- **Sample Introduction:** For gaseous samples, a gastight syringe is used to inject a specific volume into the GC injection port. For liquid or solid samples, headspace analysis is employed, where the vapor above the sample is collected and injected. For instance, in biological material, the sample is incubated at 65°C for 15 minutes before a 10 µL headspace sample is taken.[\[2\]](#)
- **Gas Chromatography:** The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm).[\[2\]](#) The column separates the components of the sample based on their boiling points and interactions with the stationary phase.
- **Mass Spectrometry:** As the separated components elute from the GC column, they enter the mass spectrometer. In electron ionization (EI), the molecules are bombarded with a high-

energy electron beam (typically 70 eV), causing them to ionize and fragment.

- Detection: The resulting ions are separated by their mass-to-charge ratio in a mass analyzer (e.g., a quadrupole) and detected. Quantitative analysis can be performed using single ion monitoring (SIM), focusing on specific fragment ions like m/z 85 and 87 for Halon 1211.[2]



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Caption: Workflow for GC-MS analysis of Halon 1211.

Infrared Spectroscopy

Infrared (IR) spectroscopy probes the vibrational modes of a molecule. The absorption of infrared radiation at specific frequencies corresponds to the energy required to excite these vibrations.

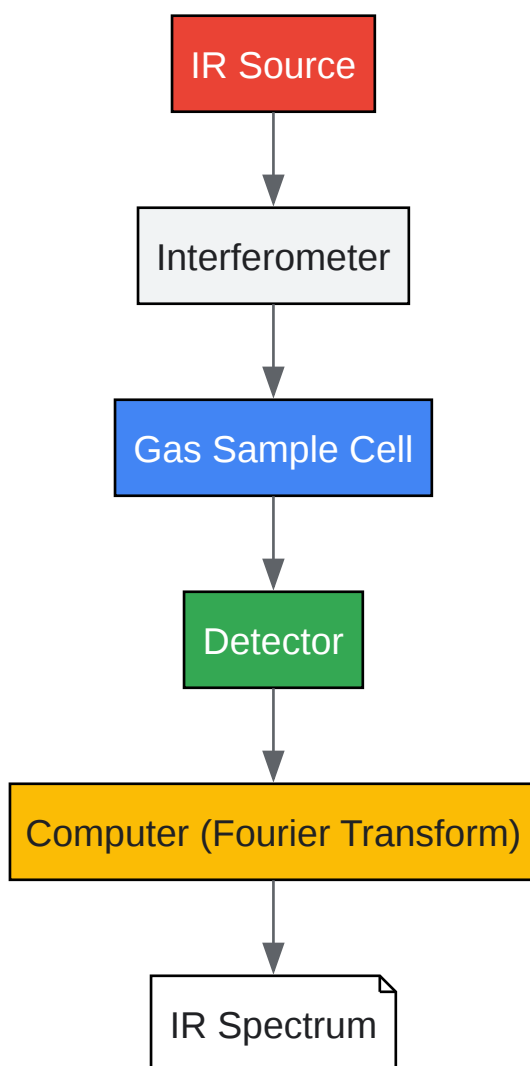
Table 3: Infrared Absorption Data for Halon 1211

Wavenumber (cm ⁻¹)	Vibrational Mode Assignment
1105	C-F stretch
1050	C-F stretch
910	C-Cl stretch
750	C-Br stretch
620	CF ₂ deformation

Note: Specific peak intensities are not readily available in the searched literature. The assignments are based on typical ranges for these bond types.

Experimental Protocol: Gas-Phase Fourier Transform Infrared (FTIR) Spectroscopy

- **Sample Cell:** A gas cell with IR-transparent windows (e.g., KBr or NaCl) is used. The path length of the cell can be varied to optimize the signal for different sample concentrations.
- **Sample Introduction:** The gas cell is first evacuated and then filled with the gaseous Halon 1211 sample to a known pressure.
- **Data Acquisition:** An FTIR spectrometer is used to acquire the spectrum. The instrument passes a beam of infrared radiation through the sample, and the transmitted radiation is measured by a detector. An interferogram is generated and then mathematically converted to a spectrum using a Fourier transform.
- **Background Correction:** A background spectrum of the empty gas cell is recorded and subtracted from the sample spectrum to remove contributions from the instrument and atmospheric gases.



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Caption: Experimental workflow for FTIR spectroscopy.

Raman Spectroscopy

Raman spectroscopy is a complementary technique to IR spectroscopy that also probes the vibrational modes of a molecule. It relies on the inelastic scattering of monochromatic light.

Table 4: Raman Spectroscopy Data for Halon 1211

Raman Shift (cm ⁻¹)	Vibrational Mode Assignment
1095	C-F symmetric stretch
740	C-Cl stretch
560	C-Br stretch
420	CF ₂ scissoring
280	C-Cl/C-Br deformation

Note: Specific peak intensities are not readily available in the searched literature. The assignments are based on typical ranges for these bond types.

Experimental Protocol: Raman Spectroscopy

- **Light Source:** A monochromatic laser (e.g., an argon-ion laser or a Nd:YAG laser) is used as the excitation source.
- **Sample Holder:** For a gaseous sample, a sealed quartz or glass capillary tube is used to contain the Halon 1211 gas.
- **Scattering Collection:** The laser beam is focused on the sample. The scattered light is collected at a 90° or 180° angle to the incident beam.
- **Spectral Analysis:** The collected light is passed through a filter to remove the intense Rayleigh scattered light and then dispersed by a grating onto a detector (e.g., a CCD camera). The resulting spectrum shows the Raman shifts relative to the excitation frequency.



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Caption: Experimental setup for Raman spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical environment of atomic nuclei. For Halon 1211, ^{13}C and ^{19}F NMR are particularly informative.

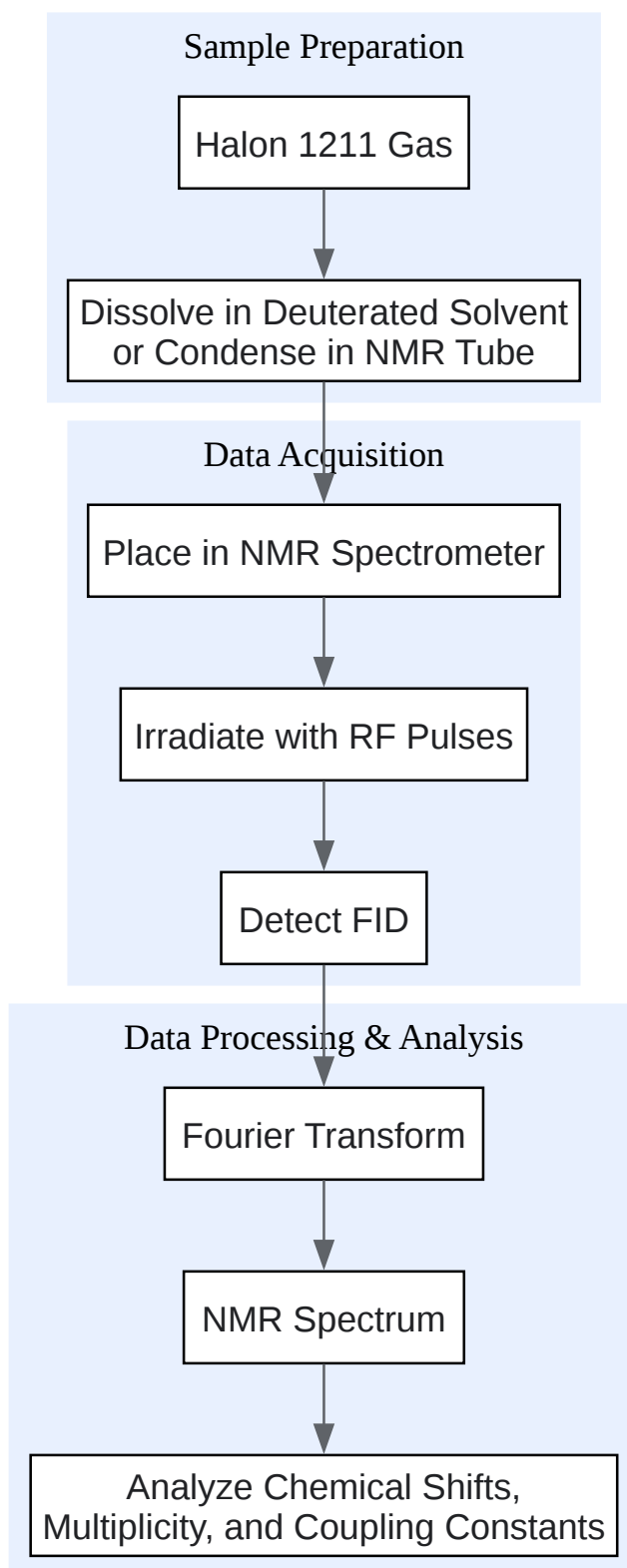
Table 5: NMR Spectroscopy Data for Halon 1211

Nucleus	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J) in Hz
^{13}C	~118	Triplet	$J(\text{C-F}) \approx 300$
^{19}F	~ -70	Singlet (Broad)	-

Note: The ^{13}C chemical shift is a triplet due to coupling with the two equivalent fluorine atoms. The ^{19}F spectrum shows a single broad peak due to the influence of the quadrupolar bromine and chlorine nuclei.

Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** For a gaseous sample like Halon 1211, a specialized high-pressure NMR tube is required. Alternatively, the gas can be condensed into a standard NMR tube at low temperature or dissolved in a suitable deuterated solvent.
- **NMR Spectrometer:** The sample is placed in the strong magnetic field of an NMR spectrometer.
- **Data Acquisition:** The sample is irradiated with radiofrequency pulses, and the resulting signals (Free Induction Decay or FID) are detected.
- **Data Processing:** The FID is converted into a spectrum via a Fourier transform.



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Caption: Logical workflow for NMR analysis.

Conclusion

The spectroscopic data presented in this guide, obtained through mass spectrometry, infrared spectroscopy, Raman spectroscopy, and nuclear magnetic resonance spectroscopy, collectively provide a detailed fingerprint of the Halon 1211 molecule. By understanding the principles behind each technique and following the outlined experimental protocols, researchers can effectively utilize this information for the identification and structural analysis of this and similar halogenated compounds. The provided diagrams offer a clear visual representation of the experimental and analytical workflows involved in this process.

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References

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- 2. [Determination of bromochlorodifluoromethane (Halon 1211) in biological material by gas chromatography with mass detector] - PubMed [pubmed.ncbi.nlm.nih.gov]
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